

1-Monopalmitin solubility issues in vitro

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Compound Focus: 1-Monopalmitin

CAS No.: 542-44-9

Cat. No.: S581746

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Solubility and Stock Preparation Data

The table below summarizes the fundamental physicochemical properties and stock preparation guidelines for **1-Monopalmitin**.

Property	Value / Guideline	Conditions / Notes
Molecular Formula	C ₁₉ H ₃₈ O ₄	-
Molecular Weight	330.50 g/mol	-
Appearance	White to off-white solid powder	[1]
Melting Point	75°C	[2]
Recommended Solvents	DMSO, Ethanol, Corn Oil	[1]
Typical Solubility	~50 mg/mL (~151.28 mM)	In DMSO or Ethanol [1]
Common Stock Concentration	10-50 mM	Prepared in DMSO [1]

Detailed Experimental Protocols

In Vitro Cell Culture Treatment Preparation

For cell-based assays, you can prepare the working solution as follows [1]:

- Prepare a **DMSO stock solution** at a concentration of 25 mg/mL.
- Dilute this stock solution in **corn oil** to achieve the final working concentration. For example, add 100 μ L of the 25 mg/mL DMSO stock to 900 μ L of corn oil and mix evenly.
- The final formulation will be a clear solution, typically used at concentrations around **2.5 mg/mL (7.56 mM)** for treatment [1].

Solvent-Free Synthesis of 1-Monopalmitin

For a greener, solvent-free synthesis, a chemoenzymatic two-step method can be used [3]:

- **Enzymatic Esterification:** Palmitic acid is esterified with solketal using **Novozym 435** (a immobilized lipase) as a catalyst. This step can be performed using conventional heating or is more efficiently completed in **2 hours using microwave irradiation**.
- **Hydrolysis:** The intermediate product (1,2-acetonide-3-palmitoyl glycerol) is hydrolyzed to yield **1-Monopalmitin**. This is catalyzed by a **cation-exchange resin** with **1-pentanol** as the hydrolytic reagent in solvent-free conditions. The reaction is completed in **15 minutes at 85°C**.

This method achieved a high yield of **86.1%** for the hydrolysis step, demonstrating its efficiency [3].

Troubleshooting Common Issues

- **Low Solubility in Aqueous Buffers:** **1-Monopalmitin** has high logP (4.36), indicating low water solubility [2] [1]. Always prepare stock solutions in organic solvents like DMSO first, then dilute into the aqueous cell culture medium. The final DMSO concentration in cell assays should typically be kept below 0.1-1.0% to avoid cytotoxicity.
- **Precipitation During Dilution:** If precipitation occurs when diluting the stock solution into the cell culture medium, ensure the stock solution is fresh and properly dissolved by vortexing or brief sonication before use. You may also try adding the diluent slowly while vortexing.

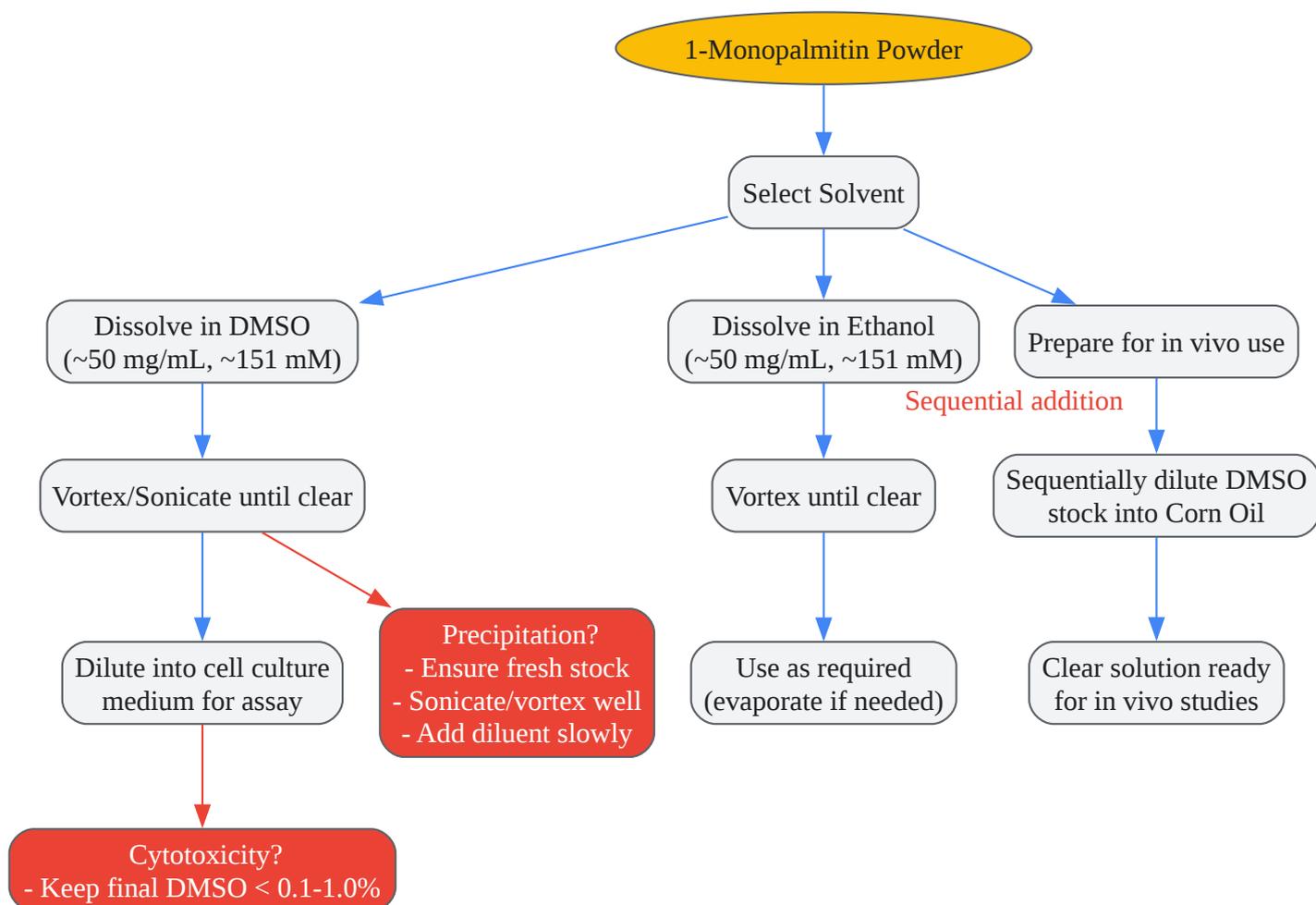
Frequently Asked Questions (FAQs)

Q1: What is the biological activity of 1-Monopalmitin that justifies its use in research? **1-Monopalmitin** is identified as a bitter melon extract with two key documented activities. It inhibits **P-glycoprotein (P-gp)** activity in intestinal Caco-2 cells, which is relevant for drug absorption studies [2] [1]. More recently, it was shown to promote apoptosis in non-small cell lung cancer (NSCLC) cells (A549 and SPC-A1) by activating the **PI3K/Akt pathway** [4].

Q2: Are there any stability concerns for stock solutions? Yes. For long-term storage, **1-Monopalmitin** powder should be kept at **-20°C**. Once dissolved in DMSO, stock solutions are best used fresh but can be stored at **-80°C for up to 6 months** or at **-20°C for 1 month**. It is crucial to avoid repeated freeze-thaw cycles to maintain stability and prevent precipitation [1].

Q3: Why choose solvent-free synthesis methods? Solvent-free synthesis, like the chemoenzymatic method described, aligns with **green chemistry principles**. It reduces environmental impact from solvent waste, lowers production costs, and complies with strict regulations, particularly in industries like food and pharmaceuticals [3].

The following diagram outlines the experimental workflow for preparing **1-Monopalmitin** treatment solutions from powder, incorporating key troubleshooting points.



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References

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